

# A Technical Guide to Oleoyl-L-Carnitine: Molecular and Chemical Properties

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## Compound of Interest

Compound Name: *oleoyl-L-carnitine*

Cat. No.: B600620

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the fundamental physicochemical properties of **oleoyl-L-carnitine**, a long-chain acylcarnitine of significant interest in metabolic research and drug development. Its role in fatty acid metabolism and potential as a biomarker for various diseases necessitates a clear understanding of its molecular characteristics.

## Core Molecular Data

**Oleoyl-L-carnitine** is an ester formed from the fatty acid oleic acid and L-carnitine. The following table summarizes its key quantitative molecular data.

Property	Value	References
Chemical Formula	C <sub>25</sub> H <sub>47</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	425.6 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Exact Mass	425.64 g/mol	<a href="#">[3]</a> <a href="#">[5]</a>
CAS Number	38677-66-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

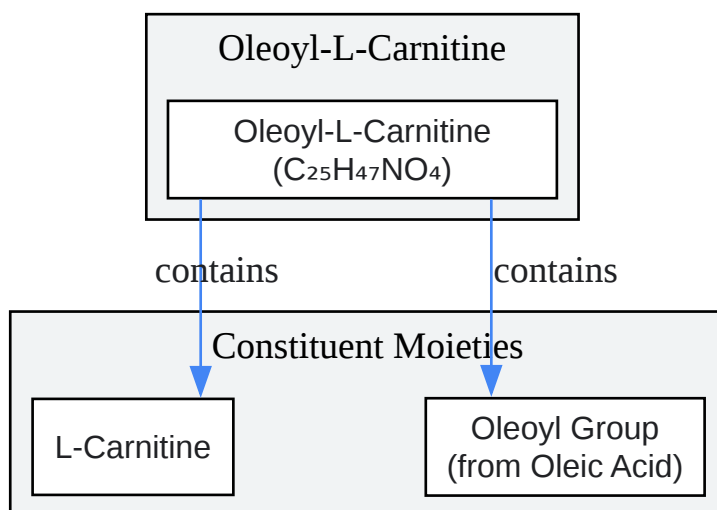
Elemental Composition Breakdown:

Element	Symbol	Count	Percentage by Mass
Carbon	C	25	70.54%
Hydrogen	H	47	11.13%
Nitrogen	N	1	3.29%
Oxygen	O	4	15.04%

Note: The chloride salt of **oleoyl-L-carnitine** has a different chemical formula ( $C_{25}H_{48}ClNO_4$ ) and molecular weight (462.11 g/mol) [7].

## Structural Relationship of Components

**Oleoyl-L-carnitine** is comprised of two key moieties: L-carnitine and an oleoyl group derived from oleic acid. The L-carnitine provides the quaternary ammonium and carboxyl functional groups, essential for its transport functions, while the long-chain oleoyl group is the fatty acid component being transported.



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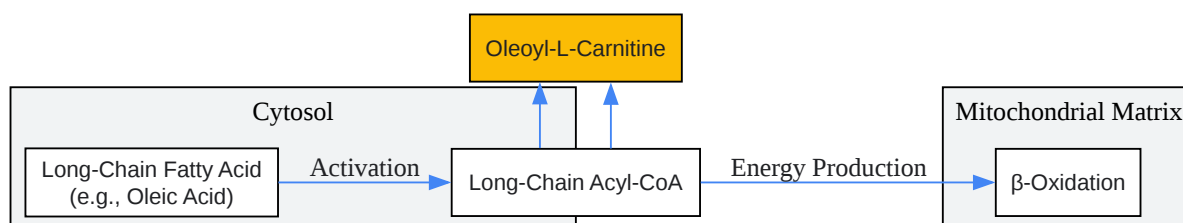
**Fig. 1:** Structural components of **Oleoyl-L-Carnitine**.

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **oleoyl-L-carnitine** are beyond the scope of this introductory guide. However, researchers can refer to the product information from various chemical suppliers which often provide details on purity (typically  $\geq 95\%$ ) and recommended solvents for research use, such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and ethanol[1][4]. For quantification in biological matrices, methods like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS) are typically employed, often utilizing a deuterated internal standard such as **oleoyl-L-carnitine-d3** for accurate measurement[8].

## Signaling Pathways and Biological Relevance

While a comprehensive depiction of all signaling pathways involving **oleoyl-L-carnitine** is extensive, a foundational understanding of its role in fatty acid metabolism is crucial. The following diagram illustrates the logical flow of long-chain fatty acids into the mitochondria, a process facilitated by the carnitine shuttle system, for which **oleoyl-L-carnitine** is a key intermediate.



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**Fig. 2:** Role in mitochondrial fatty acid transport.

This document serves as a foundational resource for professionals engaged in research and development involving **oleoyl-L-carnitine**. For further in-depth information, consulting the cited references and relevant scientific literature is recommended.

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- To cite this document: BenchChem. [A Technical Guide to Oleoyl-L-Carnitine: Molecular and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b600620#oleoyl-l-carnitine-molecular-weight-and-chemical-formula]

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